

Spectroscopic Characterization of 1-(7-Carboxyheptyl)imidazole: A Technical Guide

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Compound of Interest

Compound Name: 1-(7-Carboxyheptyl)imidazole

CAS No.: 68887-68-3

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Introduction

1-(7-Carboxyheptyl)imidazole, with the chemical formula $C_{11}H_{18}N_2O_2$ and a molecular weight of 210.27 g/mol, is a molecule of interest in biochemical research, notably as a thromboxane synthetase inhibitor^[1]. Its structure combines a hydrophilic imidazole head with a lipophilic carboxylic acid-terminated alkyl chain, bestowing upon it amphiphilic properties. A thorough spectroscopic analysis is paramount for confirming its identity, purity, and for understanding its chemical behavior in various environments. This guide provides an in-depth analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **1-(7-carboxyheptyl)imidazole**, grounded in the fundamental principles of spectroscopy and data from analogous structures.

Molecular Structure and Spectroscopic Correlation

To fully appreciate the spectroscopic data, it is essential to understand the molecular structure of **1-(7-carboxyheptyl)imidazole**. The molecule consists of two key components: an imidazole ring and a heptyl carboxylic acid chain attached to one of the nitrogen atoms of the imidazole ring.

Caption: Molecular structure of **1-(7-Carboxyheptyl)imidazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.^{[2][3]}

¹H NMR Spectroscopy

The ¹H NMR spectrum of **1-(7-carboxyheptyl)imidazole** is expected to show distinct signals for the protons on the imidazole ring and the heptyl chain. The chemical shifts are influenced by the electronic environment of the protons.^{[2][4]}

Predicted ¹H NMR Data (in CDCl₃, referenced to TMS at 0.00 ppm)

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
H-2 (Imidazole)	~7.5	Singlet	1H
H-4 (Imidazole)	~7.0	Singlet	1H
H-5 (Imidazole)	~6.8	Singlet	1H
N-CH ₂ -	~4.0	Triplet	2H
-CH ₂ - (adjacent to N-CH ₂)	~1.8	Quintet	2H
-(CH ₂) ₄ -	~1.2-1.4	Multiplet	8H
-CH ₂ -COOH	~2.3	Triplet	2H
-COOH	~10-12	Broad Singlet	1H

Causality behind Assignments:

- Imidazole Protons: The protons on the imidazole ring (H-2, H-4, and H-5) are in an aromatic environment and thus appear in the downfield region of the spectrum (6.8-7.5 ppm).^{[5][6]} The proton at the 2-position is typically the most deshielded due to its position between two nitrogen atoms.

- **Alkyl Chain Protons:** The methylene group attached directly to the imidazole nitrogen (N-CH₂-) is deshielded by the electronegative nitrogen and the aromatic ring, resulting in a chemical shift around 4.0 ppm. The methylene group alpha to the carbonyl group (-CH₂-COOH) is also deshielded and is expected around 2.3 ppm. The remaining methylene groups of the heptyl chain will appear as a complex multiplet in the more upfield region of 1.2-1.4 ppm.
- **Carboxylic Acid Proton:** The acidic proton of the carboxyl group is highly deshielded and typically appears as a broad singlet at a very downfield chemical shift (10-12 ppm). Its broadness is due to hydrogen bonding and chemical exchange.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the different carbon environments within the molecule.

Predicted ¹³C NMR Data (in CDCl₃)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C=O (Carboxylic Acid)	~175-180
C-2 (Imidazole)	~138
C-4 (Imidazole)	~128
C-5 (Imidazole)	~120
N-CH ₂ -	~48
-CH ₂ - (adjacent to N-CH ₂)	~30
-(CH ₂) ₄ -	~26-29
-CH ₂ -COOH	~34

Causality behind Assignments:

- **Carbonyl Carbon:** The carbon of the carboxylic acid group is the most deshielded carbon and will appear significantly downfield.[\[7\]](#)

- **Imidazole Carbons:** The carbons of the imidazole ring are aromatic and will have chemical shifts in the 120-140 ppm range, with the C-2 carbon being the most downfield.^[5]
- **Alkyl Chain Carbons:** The chemical shifts of the carbons in the heptyl chain are influenced by their proximity to the electronegative nitrogen of the imidazole ring and the carbonyl group of the carboxylic acid. The N-CH₂- carbon will be the most deshielded of the alkyl chain carbons attached to the ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.^{[8][9]}

Predicted IR Data

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
O-H Stretch (Carboxylic Acid)	2500-3300	Broad, Strong
C-H Stretch (Aromatic)	3000-3150	Medium
C-H Stretch (Aliphatic)	2850-2960	Strong
C=O Stretch (Carboxylic Acid)	1700-1725	Strong
C=N and C=C Stretch (Imidazole Ring)	1450-1650	Medium-Strong

Causality behind Assignments:

- **O-H Stretch:** The most prominent feature in the IR spectrum will be a very broad absorption band in the 2500-3300 cm⁻¹ region, characteristic of the O-H stretching vibration of a hydrogen-bonded carboxylic acid.^{[7][10]}
- **C=O Stretch:** A strong, sharp absorption band between 1700-1725 cm⁻¹ is indicative of the carbonyl (C=O) stretching vibration of the carboxylic acid.^[7]

- Imidazole Ring Vibrations: The stretching vibrations of the C=N and C=C bonds within the imidazole ring will appear in the 1450-1650 cm^{-1} region.[\[11\]](#)[\[12\]](#)
- C-H Stretches: The spectrum will also show C-H stretching vibrations for the aromatic protons on the imidazole ring (around 3100 cm^{-1}) and the aliphatic protons of the heptyl chain (2850-2960 cm^{-1}).[\[11\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **1-(7-carboxyheptyl)imidazole**, with a molecular formula of $\text{C}_{11}\text{H}_{18}\text{N}_2\text{O}_2$, the exact mass can be calculated.

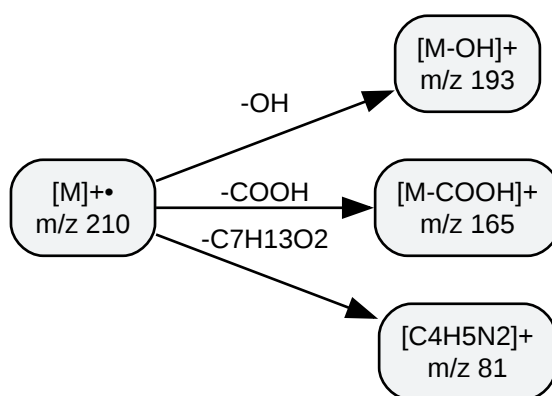
Predicted Mass Spectrometry Data

Ion	m/z (predicted)	Description
$[\text{M}+\text{H}]^+$	211.1441	Protonated molecular ion
$[\text{M}]^{+\cdot}$	210.1368	Molecular ion
193	$[\text{M}-\text{OH}]^+$	
165	$[\text{M}-\text{COOH}]^+$	
81	Imidazole ring fragment	
68	Imidazole fragment	

Causality behind Fragmentation:

- Molecular Ion: In electron ionization (EI) mass spectrometry, the molecular ion peak ($[\text{M}]^{+\cdot}$) at m/z 210 would be observed. In softer ionization techniques like electrospray ionization (ESI), the protonated molecular ion ($[\text{M}+\text{H}]^+$) at m/z 211 would be predominant.[\[13\]](#)
- Key Fragmentations: The fragmentation pattern is dictated by the stability of the resulting ions and neutral losses.[\[14\]](#)[\[15\]](#)

- Loss of a hydroxyl radical (-OH) from the carboxylic acid group would result in a fragment at m/z 193.[14]
- Loss of the entire carboxyl group (-COOH) would lead to a fragment at m/z 165.[14]
- Cleavage of the bond between the alkyl chain and the imidazole ring would generate a charged imidazole fragment at m/z 68 or a protonated version at m/z 81, which is often a stable and prominent peak for N-alkylimidazoles.



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Caption: Predicted key fragmentation pathways for **1-(7-carboxyheptyl)imidazole** in mass spectrometry.

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data discussed. Actual parameters may need to be optimized based on the specific instrumentation available.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve 5-10 mg of **1-(7-carboxyheptyl)imidazole** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a 5 mm NMR tube.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
- **Data Acquisition:**

- Acquire the ^1H NMR spectrum on a 400 MHz or higher field NMR spectrometer. Key parameters to set include spectral width, number of scans, and relaxation delay.
- Acquire the ^{13}C NMR spectrum, which typically requires a greater number of scans due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^1H NMR spectrum to determine the relative proton ratios.

FTIR Spectroscopy Protocol

- Sample Preparation: Prepare the sample as a KBr pellet by grinding a small amount of the compound with dry potassium bromide and pressing it into a thin, transparent disk. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used with a small amount of the solid sample placed directly on the crystal.
- Background Spectrum: Collect a background spectrum of the empty sample holder or the clean ATR crystal.
- Sample Spectrum: Acquire the IR spectrum of the sample, typically over a range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands corresponding to the various functional groups present in the molecule.

Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Introduce the sample into the mass spectrometer via an appropriate ionization source (e.g., ESI or EI).
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range. For structural confirmation, tandem mass spectrometry (MS/MS) can be performed to analyze the fragmentation of the molecular ion.[\[16\]](#)

- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure of the molecule.

Conclusion

The combination of NMR, IR, and Mass Spectrometry provides a comprehensive spectroscopic profile of **1-(7-carboxyheptyl)imidazole**. The predicted data, based on the known chemical principles and spectral characteristics of its constituent functional groups, offers a robust framework for the identification and characterization of this molecule. Experimental verification of this data is crucial for any research application to ensure sample purity and structural integrity.

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